

non-hydrolyzable ghrelin mimetics using Fmoc-Dab(Oct)

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Compound of Interest

Compound Name: *Fmoc-L-dab(octanoyl)-oh*

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An In-Depth Technical Guide to the Synthesis and Characterization of Non-Hydrolyzable Ghrelin Mimetics Using Fmoc-Dab(Oct)

Abstract

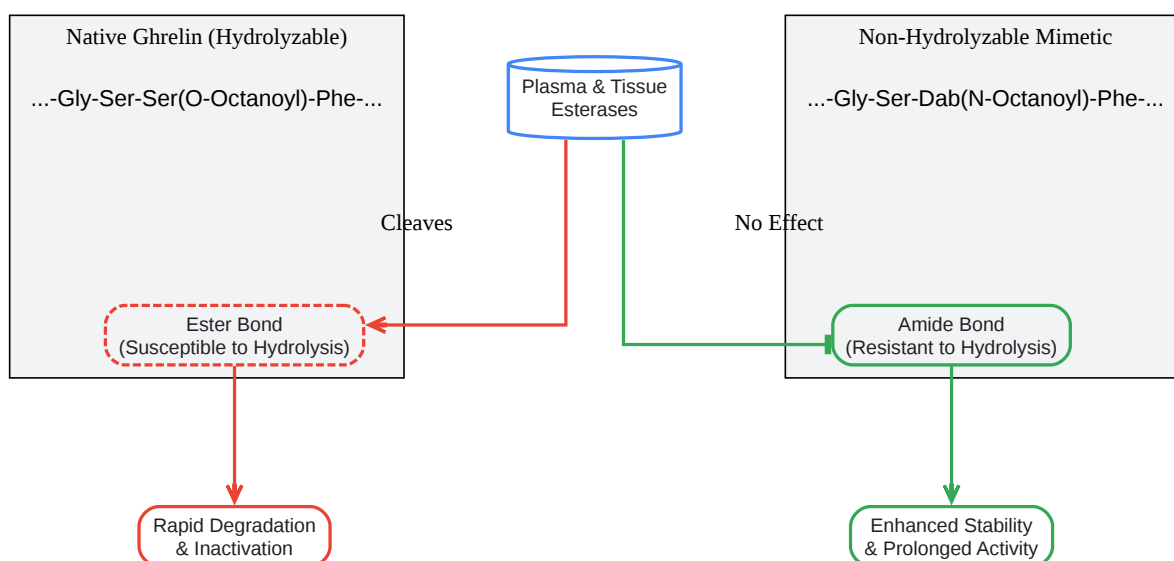
Ghrelin, a 28-amino acid orexigenic peptide, holds significant therapeutic promise for conditions like cachexia and gastroparesis.[1][2] Its clinical utility, however, is severely hampered by the metabolic instability of its defining feature: an O-octanoyl ester on the Serine-3 residue.[3][4] This ester linkage is critical for binding and activating the growth hormone secretagogue receptor 1a (GHSR-1a) but is rapidly hydrolyzed by endogenous esterases.[3] This guide provides a comprehensive technical overview of a strategic solution: the development of non-hydrolyzable ghrelin mimetics. We focus specifically on the rationale, synthesis, and characterization of analogs where the labile ester is replaced by a stable amide bond through the incorporation of L- α,γ -diaminobutyric acid (Dab) acylated with an octanoyl group on its side-chain amine. Utilizing Fluorenylmethyloxycarbonyl (Fmoc) solid-phase peptide synthesis (SPPS), this approach yields potent and stable ghrelin receptor agonists with significantly improved pharmacokinetic profiles, paving the way for viable clinical candidates.

The Rationale: Overcoming the Achilles' Heel of Native Ghrelin

Native ghrelin is the only known endogenous peptide hormone to be modified by fatty acylation, a post-translational modification essential for its biological activity.^[5] The enzyme ghrelin-O-acyltransferase (GOAT) attaches an eight-carbon fatty acid (octanoic acid) to the hydroxyl group of the Serine-3 residue.^[5] This acylation is the critical determinant for ghrelin's ability to bind and activate its cognate receptor, GHSR-1a, a G protein-coupled receptor (GPCR) highly expressed in the hypothalamus and pituitary gland.^[6]

The primary challenge in harnessing ghrelin's therapeutic potential lies in its inherent instability. The Ser(Oct) ester bond is a "metabolic soft spot," highly susceptible to hydrolysis by plasma and tissue esterases, such as butyrylcholinesterase (BChE).^{[3][7][8]} This rapid degradation leads to a short plasma half-life (less than 30 minutes), rendering the native peptide unsuitable for most therapeutic applications.^[9]

The solution lies in replacing this ester linkage with a chemically robust bioisostere. An amide bond is significantly more resistant to enzymatic cleavage than an ester. By substituting Serine-3 with an amino acid containing a side-chain amine, such as L- α,γ -diaminobutyric acid (Dab), the octanoyl moiety can be attached via a stable amide bond. This creates a non-hydrolyzable ghrelin mimetic that retains the essential lipophilic side chain for receptor interaction while exhibiting dramatically enhanced metabolic stability.



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Fig 1. Bioisosteric replacement of the labile ester bond in native ghrelin with a stable amide bond.

Synthesis Strategy: Fmoc Solid-Phase Peptide Synthesis (SPPS)

The synthesis of these mimetics is efficiently achieved using Fmoc-based SPPS.[10][11] This method allows for the sequential addition of amino acids to a growing peptide chain anchored to a solid resin support. The use of the Fmoc protecting group for the α -amine is crucial as it is stable to acid but readily cleaved by a base (typically piperidine), ensuring orthogonal protection of side-chain functionalities.[12]

The Key Building Block: Fmoc-Dab(Oct)-OH

The cornerstone of this strategy is the custom synthesis or procurement of the orthogonally protected diaminobutyric acid building block, Fmoc-L-Dab(Oct)-OH. Here, the α -amine is protected by Fmoc, and the γ -amine of the side chain is acylated with octanoic acid. It is critical to ensure the purity of this reagent, as side reactions during its synthesis can impact the efficiency of the subsequent peptide assembly. While commercially available, caution is warranted with some protected Dab derivatives, as they can be prone to side reactions like lactam formation under certain coupling conditions.^[13]

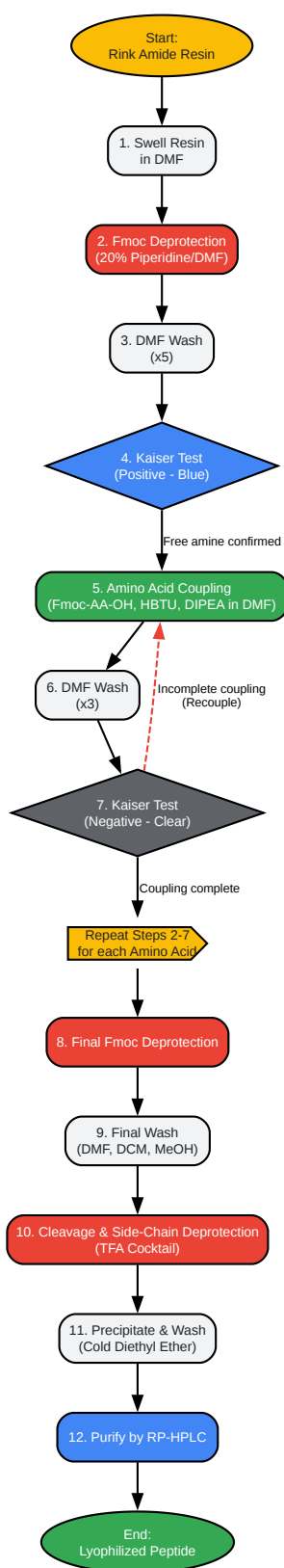
Detailed SPPS Protocol

The following is a generalized, self-validating protocol for the manual synthesis of a ghrelin mimetic on a Rink Amide resin, which yields a C-terminal amide upon cleavage.

Materials:

- Rink Amide MBHA resin
- Fmoc-protected amino acids (including Fmoc-L-Dab(Oct)-OH)
- Coupling Reagent: HBTU (O-(Benzotriazol-1-yl)-N,N,N',N'-tetramethyluronium hexafluorophosphate)
- Base: DIPEA (N,N-Diisopropylethylamine)
- Solvent: DMF (N,N-Dimethylformamide, peptide synthesis grade)
- Deprotection Reagent: 20% Piperidine in DMF (v/v)
- Cleavage Cocktail: 95% TFA, 2.5% Triisopropylsilane (TIS), 2.5% Water
- Washing Solvents: Dichloromethane (DCM), Methanol (MeOH)
- Detection: Kaiser Test or TNBS test for primary amines

Workflow:



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Fig 2. Self-validating workflow for Fmoc Solid-Phase Peptide Synthesis (SPPS).

Step-by-Step Methodology:

- **Resin Swelling:** Place the Rink Amide resin in a reaction vessel and swell in DMF for 30 minutes.
- **Fmoc Deprotection:** Drain the DMF, add 20% piperidine in DMF, and agitate for 5 minutes. Repeat with a fresh portion of the deprotection reagent for 15 minutes. This two-step process minimizes side reactions.^[14]
- **Washing:** Drain the deprotection solution and wash the resin thoroughly with DMF (5-7 times) to remove all traces of piperidine.
- **Validation 1 (Deprotection Complete):** Perform a Kaiser test. A positive result (deep blue beads) confirms the presence of a free primary amine, indicating successful Fmoc removal.
- **Amino Acid Coupling:** In a separate vial, pre-activate the next Fmoc-amino acid (3 eq.) with HBTU (2.9 eq.) and DIPEA (6 eq.) in DMF for 2-5 minutes. Add this solution to the resin. Agitate for 1-2 hours.
 - **Expertise Note:** The use of HBTU as a coupling agent is robust and minimizes racemization. The equivalents are based on the initial loading capacity of the resin. For the crucial Fmoc-Dab(Oct)-OH step, ensure complete dissolution and consider extended coupling times or a double coupling protocol to overcome any potential steric hindrance.
- **Washing:** Drain the coupling solution and wash the resin with DMF (3-5 times).
- **Validation 2 (Coupling Complete):** Perform a Kaiser test. A negative result (clear or yellowish beads) indicates that all free amines have been acylated and the coupling is complete. If the test is positive, repeat the coupling step (Step 5). This self-validating loop is critical for ensuring high peptide purity.
- **Chain Elongation:** Repeat steps 2-7 for every amino acid in the sequence.
- **Final Deprotection & Wash:** After the final amino acid is coupled, perform a final Fmoc deprotection (Step 2) and wash thoroughly with DMF, followed by DCM and MeOH to prepare the resin for cleavage. Dry the resin under vacuum.

- **Cleavage and Purification:** Treat the dried resin with the cleavage cocktail for 2-3 hours at room temperature. This cleaves the peptide from the resin and removes acid-labile side-chain protecting groups. Filter the resin and precipitate the crude peptide in cold diethyl ether. Purify the peptide using reverse-phase high-performance liquid chromatography (RP-HPLC) and confirm its identity and purity by mass spectrometry (e.g., LC-MS).

Characterization and Validation

Once synthesized and purified, the ghrelin mimetic must be rigorously characterized to confirm its stability, receptor binding affinity, and functional activity.

In Vitro Assays

A. **Stability Analysis:** The primary hypothesis is that the Dab(Oct) mimetic is more stable than native ghrelin. This is tested directly by incubating the peptide in relevant biological matrices.

- **Protocol:** Incubate the test peptide (e.g., 10 μ M) in human serum or human liver S9 fractions at 37°C.[8] Collect aliquots at various time points (e.g., 0, 1, 2, 4, 8, 24 hours). Stop the reaction by adding an organic solvent (e.g., acetonitrile) to precipitate proteins. Analyze the amount of remaining intact peptide by LC-MS. The half-life ($t_{1/2}$) is calculated from the degradation curve.[8]

B. **Receptor Binding Assay:** This assay determines the affinity of the mimetic for the GHSR-1a receptor.

- **Protocol:** A competitive binding assay is performed using cell membranes from a cell line stably expressing GHSR-1a (e.g., HEK293-GHSR1a). Membranes are incubated with a constant concentration of a radiolabeled ghrelin tracer (e.g., 125 I-His⁹-ghrelin) and increasing concentrations of the unlabeled competitor peptide (the new mimetic). The concentration of the mimetic that inhibits 50% of the specific binding of the radiotracer is the IC₅₀ value, which is a measure of binding affinity.[15]

C. **Functional Activity (Signaling) Assay:** This assay confirms that the mimetic not only binds to the receptor but also activates it. GHSR-1a primarily signals through the G α q pathway, leading to an increase in intracellular calcium ([Ca²⁺]_i).[16]

- Protocol: Load GHSR-1a-expressing cells with a calcium-sensitive fluorescent dye (e.g., Fura-2 AM or Fluo-4 AM). Stimulate the cells with varying concentrations of the ghrelin mimetic. Measure the change in fluorescence using a plate reader. The concentration that produces 50% of the maximal response is the EC₅₀ value, a measure of the peptide's potency.[17]

Table 1: Representative In Vitro Characterization Data

Compound	Receptor Binding Affinity (IC ₅₀ , nM)	Functional Potency ([Ca ²⁺] _i , EC ₅₀ , nM)	Stability in Human Serum (t _{1/2} , hours)
Native Ghrelin	0.5 ± 0.1	0.8 ± 0.2	< 0.5
Dab(Oct) Mimetic	0.9 ± 0.2	1.5 ± 0.4	> 24
Des-acyl Ghrelin	> 1000	No activity	N/A

Data are hypothetical examples for illustrative purposes.

In Vivo Evaluation

Promising candidates from in vitro screening should be advanced to in vivo models to assess their pharmacokinetics (PK) and pharmacodynamics (PD).

A. Pharmacokinetic Analysis:

- Protocol: Administer the Dab(Oct) mimetic to rodents (e.g., Sprague-Dawley rats) via intravenous (IV) and subcutaneous (SC) routes.[7] Collect blood samples at predetermined time points. Process the plasma (using protease inhibitors) and quantify the peptide concentration using a validated LC-MS/MS method.[1] This allows for the calculation of key PK parameters like half-life, clearance, volume of distribution, and bioavailability.

Table 2: Representative Pharmacokinetic Parameters in Rats

Compound	Route	Half-life (t½, min)	Clearance (mL/min/kg)	Bioavailability (%)
Native Ghrelin	IV	~10	50.2	N/A
Dab(Oct) Mimetic	IV	~90	8.5	N/A
Dab(Oct) Mimetic	SC	~120	N/A	~75%

Data are hypothetical examples for illustrative purposes.

B. Pharmacodynamic (Efficacy) Models:

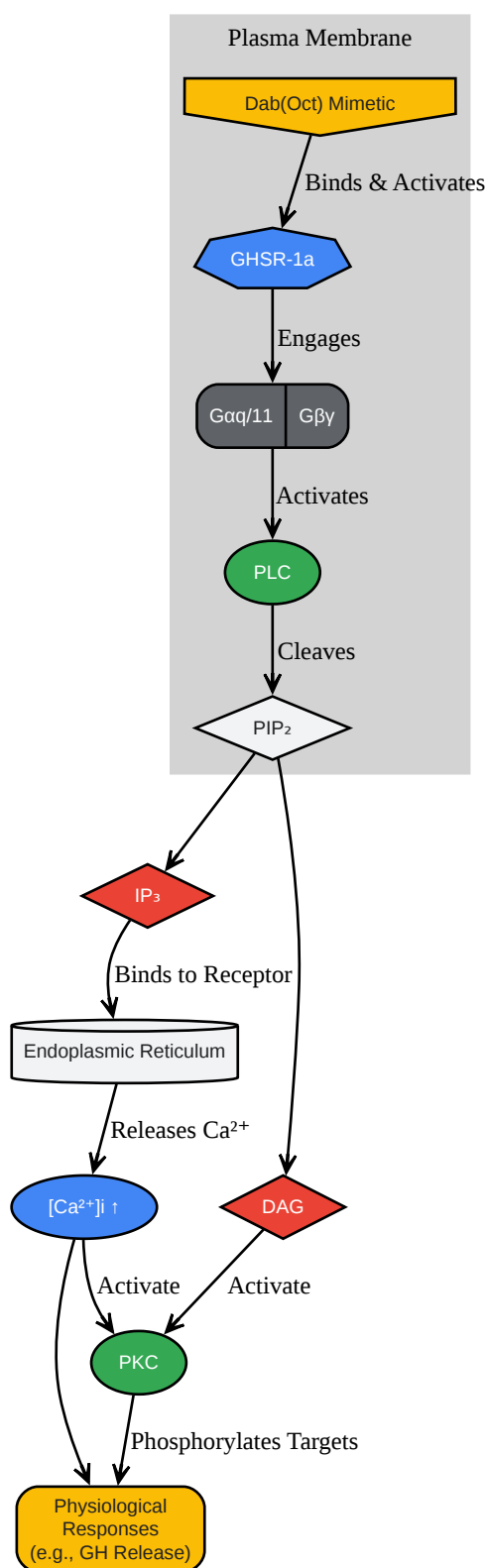
- **Orexigenic Effect:** Administer the mimetic to fasted mice and measure cumulative food intake over several hours compared to a vehicle-treated control group. A significant increase in food consumption demonstrates the desired physiological effect.[\[18\]](#)
- **Growth Hormone Release:** Administer the peptide to rats and measure plasma GH levels over time. A robust increase in circulating GH confirms functional engagement of the pituitary GHSR-1a.[\[19\]](#)
- **Disease Models:** In models of cachexia or diabetic gastroparesis, the mimetic can be evaluated for its ability to increase body weight and lean mass or accelerate gastric emptying, respectively.[\[9\]](#)[\[19\]](#)

Mechanism of Action: GHSR-1a Signaling

The Dab(Oct) mimetic is designed to function as a direct agonist at the GHSR-1a. Upon binding, it induces a conformational change in the receptor, triggering downstream intracellular signaling cascades.

- **G Protein Coupling:** The activated GHSR-1a couples primarily to the Gαq/11 subunit of the heterotrimeric G protein.[\[16\]](#)
- **PLC Activation:** Gαq/11 activates Phospholipase C (PLC).

- **Second Messenger Production:** PLC cleaves phosphatidylinositol 4,5-bisphosphate (PIP₂) into two second messengers: inositol trisphosphate (IP₃) and diacylglycerol (DAG).
- **Calcium Release:** IP₃ binds to its receptor on the endoplasmic reticulum, causing the release of stored Ca²⁺ into the cytoplasm. This calcium transient is the signal measured in the functional assay.
- **PKC Activation:** DAG, along with Ca²⁺, activates Protein Kinase C (PKC), which phosphorylates various cellular targets to mediate downstream effects.
- **β-Arrestin Pathway:** Like many GPCRs, GHSR-1a can also signal through β-arrestin pathways, which are involved in receptor desensitization, internalization, and G protein-independent signaling.^{[20][21]} The bias of a given mimetic towards G protein or β-arrestin pathways can influence its overall physiological profile and is an area of active research.^[21]



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Fig 3. The canonical Gαq signaling pathway activated by a ghrelin mimetic at the GHSR-1a.

Conclusion and Future Directions

The strategic replacement of the hydrolytically-labile Serine-3 O-ester in ghrelin with an N-acylated diaminobutyric acid residue represents a field-proven approach to developing potent, stable, and therapeutically viable ghrelin receptor agonists. The use of standard Fmoc-SPPS, coupled with a robust validation and characterization cascade, allows for the reliable production and evaluation of these next-generation mimetics. These compounds exhibit significantly improved pharmacokinetic profiles while retaining the desired pharmacodynamic effects of native ghrelin, making them promising candidates for treating disorders characterized by anorexia, muscle wasting, and impaired gastrointestinal motility. Future work will continue to focus on optimizing affinity, functional selectivity (G protein vs. β -arrestin bias), and oral bioavailability to further refine this important class of therapeutic peptides.

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